

Essential Safety and Logistical Information for Handling DPyPE

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Compound of Interest

Compound Name: DPyPE

Cat. No.: B15575884

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For researchers, scientists, and drug development professionals working with 1,2-diphytanoyl-sn-glycero-3-phosphoethanolamine (**DPyPE**), understanding the appropriate safety and handling procedures is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of **DPyPE** in the laboratory.

Chemical Identifier:

- CAS Number: 201036-16-0
- Synonyms: 4ME 16:0 PE, 1,2-di-(3,7,11,15-tetramethylhexadecanoyl)-sn-glycero-3-phosphoethanolamine

Hazard Assessment: According to the Safety Data Sheet (SDS) from Avanti Polar Lipids, **DPyPE** in its pure, powdered form is not classified as a hazardous substance or mixture. However, it is often supplied as a solution in chloroform. In this case, the hazards of the solution are primarily associated with the solvent. Chloroform is harmful if swallowed, causes skin and serious eye irritation, is toxic if inhaled, may cause drowsiness or dizziness, is suspected of causing cancer, is suspected of damaging the unborn child, and causes damage to organs through prolonged or repeated exposure.^[1] Therefore, the personal protective equipment (PPE) and handling procedures must be adjusted accordingly.

To the best of current knowledge, the chemical, physical, and toxicological properties of **DPyPE** itself have not been thoroughly investigated.^[2] Therefore, it is prudent to handle it with care,

even in its pure form.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **DPyPE** in its powdered form and as a solution in chloroform.

Form	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Powder	Safety glasses with side-shields conforming to EN166.[3]	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[1] [3]	Laboratory coat.	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).
Solution in Chloroform	Face shield and safety glasses. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US)	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous	Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose combination (US) or type ABEK

or EN 166(EU). [1]	this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[1]	substance at the specific workplace.[1]	(EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[1]
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Experimental Protocol: Safe Handling and Disposal of DPyPE

This protocol provides a step-by-step guide for the safe handling of **DPyPE** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the chloroform solution.
- Ensure that a safety shower and eyewash station are readily accessible.
- Remove all sources of ignition.

2. Personal Protective Equipment (PPE) Donning:

- Don the appropriate PPE as specified in the table above based on the form of **DPyPE** being handled.

3. Handling **DPyPE** Powder:

- Avoid dust formation.[\[3\]](#)
- If weighing the powder, do so in a fume hood or a balance enclosure.
- Use appropriate tools (e.g., spatula) to handle the powder.
- If creating a solution, slowly add the powder to the solvent to avoid splashing.

4. Handling **DPyPE** in Chloroform Solution:

- Avoid breathing vapors, mist, or gas.[\[1\]](#)[\[3\]](#)
- Use a calibrated pipette or syringe for transferring the solution.
- Keep the container tightly closed when not in use.[\[1\]](#)

5. In Case of a Spill:

- For the powder, sweep up and shovel. Keep in suitable, closed containers for disposal.[\[3\]](#)
- For the chloroform solution, wear respiratory protection. Evacuate personnel to a safe area. Prevent further leakage or spillage if safe to do so. Absorb with an inert absorbent material and dispose of as hazardous waste.[\[1\]](#)
- Ventilate the area and wash the spill site after material pickup is complete.

6. First Aid Measures:

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[\[3\]](#)
- In case of skin contact: Wash off with soap and plenty of water.[\[3\]](#)
- In case of eye contact: Flush eyes with water as a precaution.[\[3\]](#)

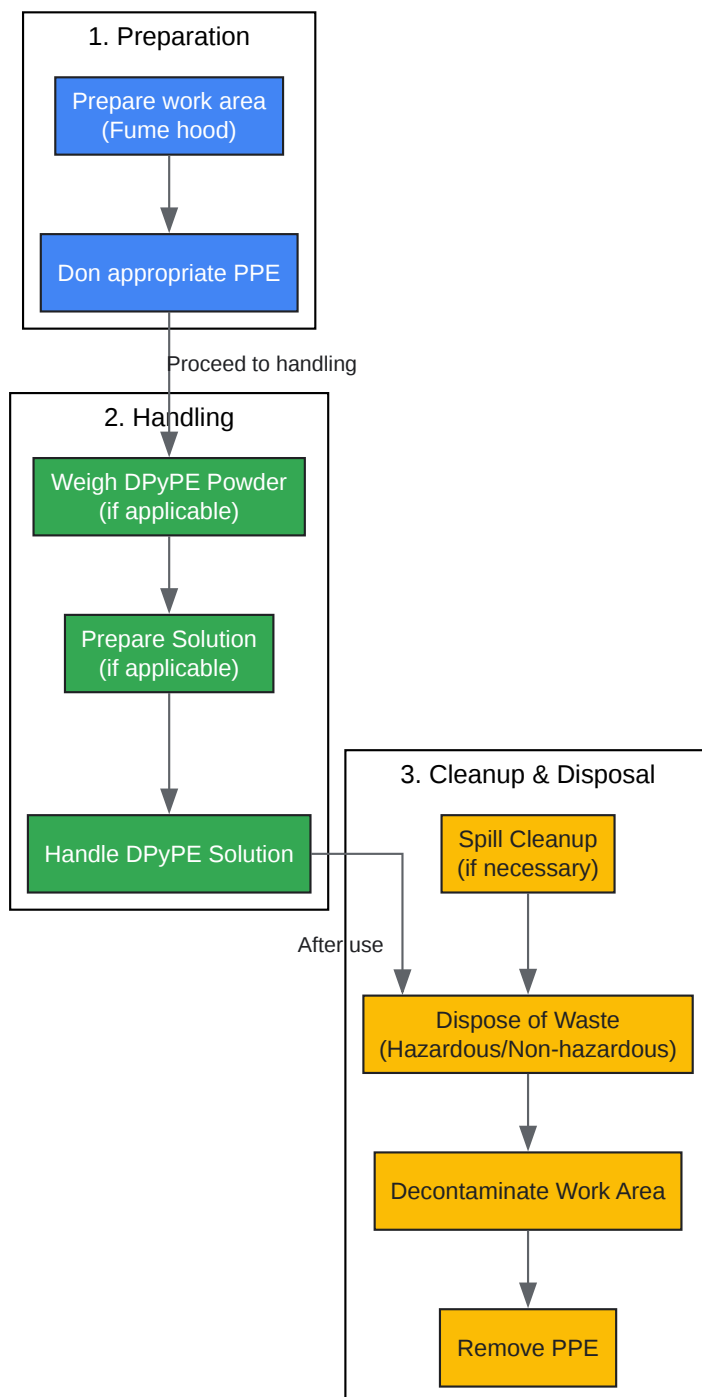
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[\[3\]](#)
- In all cases of exposure, seek medical advice.

7. Waste Disposal:

- Dispose of **DPyPE** waste and contaminated materials in accordance with local, state, and federal regulations.
- **DPyPE** powder, if uncontaminated, can be disposed of as regular chemical waste.
- **DPyPE** in chloroform solution and any materials contaminated with it must be disposed of as hazardous waste.
- Do not allow the product to enter drains.[\[2\]](#)

Workflow for Safe Handling and Disposal of DPyPE

Workflow for Safe Handling and Disposal of DPyPE

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